

# 1H-Indole-3-thiol spectroscopic characterization confirmation

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## Compound Focus: 1H-Indole-3-thiol

CAS No.: 480-94-4

Cat. No.: S772781

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## Physicochemical Properties of 1H-Indole-3-thiol

The table below summarizes the basic identifying information and physical properties for **1H-Indole-3-thiol** (CAS No. 480-94-4), also known as 3-Mercaptoindole [1].

Property	Value
Chemical Name	1H-Indole-3-thiol
Synonyms	3-Mercaptoindole
CAS Number	480-94-4
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NS
Molecular Weight	149.216 g/mol
Appearance	Crystalline solid
Melting Point	97-100 °C
Boiling Point	326.6 °C at 760 mmHg

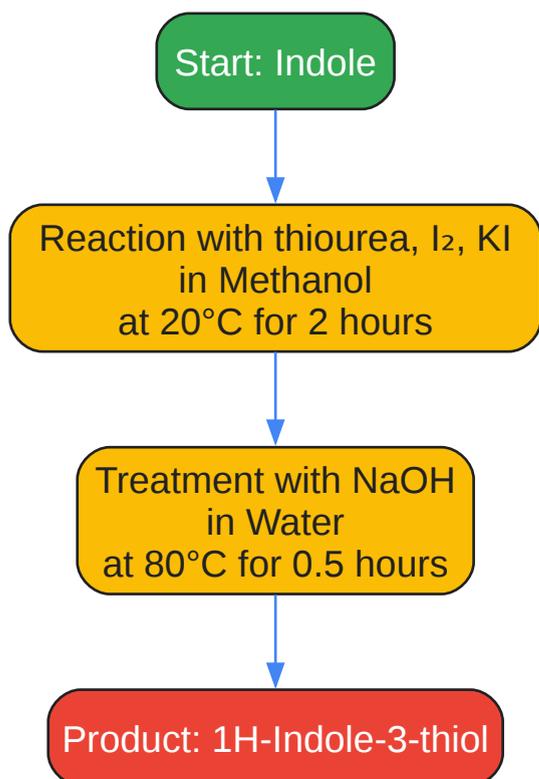
Property	Value
pKa (Predicted)	7.42 ± 0.30

## Synthesis and Experimental Protocol

While the search results do not contain the full spectroscopic data for **1H-Indole-3-thiol**, one literature source suggests a synthetic route [1].

- **Synthetic Route:** The compound can be synthesized from indole using thiourea in the presence of iodine and potassium iodide.
- **Reported Yield:** The process has a reference yield of **89.0%** [1].
- **Key Reaction Steps:**
  - **Reaction:** Indole reacts with thiourea, iodine, and potassium iodide in methanol at 20°C for 2 hours.
  - **Hydrolysis:** The intermediate is treated with sodium hydroxide in water at 80°C for 30 minutes to yield the final product [1].

The following diagram illustrates the experimental workflow for synthesis:



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## References

1. - 1 - H - Indole | lookchem 3 thiol [lookchem.com]

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